

# 2-Propoxyethanol: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Propoxyethanol

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This in-depth technical guide provides a thorough overview of **2-Propoxyethanol**, a versatile glycol ether utilized across various scientific and industrial sectors. This document consolidates its chemical identity, physical and chemical properties, and provides a procedural framework for its application in a laboratory setting.

## Chemical Identity: Synonyms and Alternative Names

**2-Propoxyethanol** is known by a multitude of synonyms and trade names across different regions and suppliers. For clarity and comprehensive literature searching, a compilation of these names is essential.

Type	Name	Citation
IUPAC Name	2-propoxyethanol	[1]
CAS Number	2807-30-9	[1]
Synonyms	Ethanol, 2-propoxy-	[1]
Ethylene glycol monopropyl ether	[1]	
Propyl cellosolve	[1]	
Propyl glycol	[1]	
n-Propoxyethanol	[1]	
Ektasolve EP	[1]	
n-Propyl Oxitol glycol	[1]	
Monopropyl ether of ethylene glycol	[1]	
Ethylene glycol propyl ether	[1]	
2-(Propyloxy)ethanol	[1]	
Ethylene glycol mono-n-propyl ether	[1]	
3-Oxa-1-hexanol	[2]	
EP Solvent	[3]	
Trade Names	Eastman EP	[1]

## Quantitative Data Summary

A summary of the key physical and chemical properties of **2-Propoxyethanol** is presented below. These parameters are critical for its handling, application in experimental setups, and for computational modeling.

Property	Value	Citation
Molecular Formula	C5H12O2	[2]
Molecular Weight	104.15 g/mol	[4]
Appearance	Clear, colorless liquid	[1]
Odor	Mild, pleasant ether-like	[5]
Boiling Point	150-153 °C	[6]
Melting Point	-75 °C	[6]
Flash Point	51.7 °C (125 °F)	[7]
Density	0.913 g/mL at 25 °C	[6]
Vapor Pressure	1.3 mmHg at 20 °C	[6]
Water Solubility	Miscible	[1]
Refractive Index	1.412 at 25 °C	[1]

## Experimental Protocols and Applications

While specific, detailed experimental protocols for **2-propoxyethanol** in drug development are not extensively published, its primary role is as a versatile solvent.[5] It is utilized in formulations for coatings, cleaning agents, and as a solvent for a wide range of substances including resins and dyes.[3] Its moderate evaporation rate is advantageous in processes requiring controlled drying times.[3]

A general experimental protocol for the synthesis of **2-propoxyethanol** involves the reaction of ethylene oxide with n-propanol.[1] Another described method is the reaction of synthesis gas (CO+H<sub>2</sub>) in the presence of a Ruthenium catalyst.[1] A more detailed production example involves combining ethylene glycol and 2-ethyl-1,3-dioxolane in an autoclave with a 5% Palladium on carbon catalyst, followed by heating and pressurizing with hydrogen gas.[8]

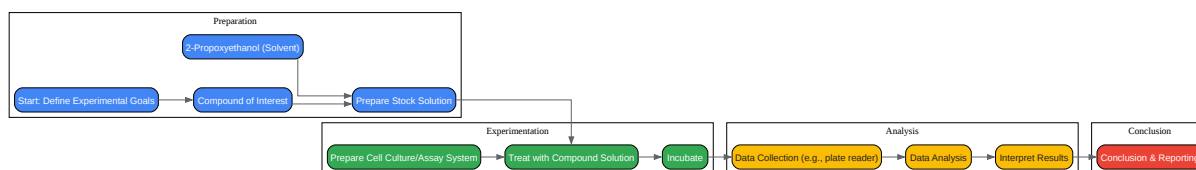
In a research context, **2-propoxyethanol** would typically be used as a vehicle for compound administration or as a solvent in analytical techniques. Due to its chemical properties, it can dissolve a variety of both polar and non-polar compounds.

## Biological Interaction and Signaling Pathways

A comprehensive search of available scientific literature did not reveal any specific signaling pathways that are directly modulated by **2-propoxyethanol**. Its biological effects are primarily associated with its properties as a solvent and its metabolism. The primary metabolite of **2-propoxyethanol** is 2-propoxyacetic acid (PAA).[9] Toxicological studies indicate that at high concentrations, it can cause hemolysis, with human erythrocytes being less sensitive than those of rats.[9][10] The critical health effects for risk assessment are considered to be acute dermal toxicity and eye irritation.[9] Given the lack of evidence for direct interaction with specific signaling cascades, its role in biological experiments is predominantly that of an excipient or solvent.

## Experimental Workflow Diagram

The following diagram illustrates a generalized workflow for utilizing **2-propoxyethanol** as a solvent in a typical laboratory experiment, such as in-vitro compound screening.



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Caption: A generalized experimental workflow using **2-propoxyethanol** as a solvent.

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## References

- 1. Page loading... [guidechem.com]
- 2. 2-Propoxyethanol | CymitQuimica [cymitquimica.com]
- 3. nbino.com [nbino.com]
- 4. Ethanol, 2-propoxy- [webbook.nist.gov]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. 2-PROPOXYETHANOL | 2807-30-9 [chemicalbook.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. 2-PROPOXYETHANOL synthesis - chemicalbook [chemicalbook.com]
- 9. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 10. series.publisso.de [series.publisso.de]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)